

# Independent Verification of P1788 Findings: A Review of Publicly Available Data

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## Compound of Interest

Compound Name: P1788

Cat. No.: B11929714

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An extensive search for independent verification of findings related to a compound or research entity designated as "**P1788**" has yielded no specific, publicly available scientific data, experimental protocols, or comparative studies. The search results were primarily associated with unrelated topics, highlighting a potential ambiguity in the provided identifier.

A clinical trial for an injectable drug, LXP**P1788**, for patients with advanced solid tumors is registered, but as of March 2025, it is in a Phase I, open-label, first-in-human study.<sup>[1]</sup> The primary objectives of this trial are to determine the maximum tolerated dose, recommended phase 2 dose, and to assess the safety, tolerability, pharmacokinetics, and preliminary anti-tumor activity of LXP**P1788**.<sup>[1]</sup> Detailed experimental data or comparisons with alternative treatments from this early-stage trial are not yet publicly available.

It is important to note that the identifier "**P1788**" also corresponds to a common diagnostic trouble code in the automotive field, specifically related to the A/T control relay in Mitsubishi vehicles.<sup>[2][3][4]</sup> This is unrelated to any pharmaceutical or scientific research.

Furthermore, searches for clinical trials with similar numerical identifiers, such as NCT04701788, NCT01971788, and NCT03401788, did not reveal any connection to a compound or finding labeled "**P1788**".<sup>[5][6][7]</sup> These trials are investigating unrelated interventions, including a vaccine, a medical device substudy, and a treatment for Von Hippel-Lindau disease-associated renal cell carcinoma.

## Conclusion

At present, there is no publicly accessible information to conduct an independent verification or create a comparative guide for "**P1788**" as a scientific or pharmaceutical entity. The information available is either for a very early-stage clinical trial of a similarly named compound (LXP**1788**) with no published data, or for entirely unrelated topics. For researchers, scientists, and drug development professionals seeking information on "**P1788**," it is crucial to ensure the correct identifier is being used and to monitor for future publications or presentations from the sponsors of the LXP**1788** clinical trial. Without specific data, a comparison with other alternatives and the creation of the requested data tables and visualizations are not possible.

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## References

- 1. A Phase I Study of LXP1788 Injection with Advanced Solid Tumors. | Clinical Research Trial Listing [centerwatch.com]
- 2. youtube.com [youtube.com]
- 3. mmc-manuals.ru [mmc-manuals.ru]
- 4. Code No.P1788 (P1751) A/T control relay system [faq.out-club.ru]
- 5. ClinicalTrials.gov [clinicaltrials.gov]
- 6. ClinicalTrials.gov [clinicaltrials.gov]
- 7. ClinicalTrials.gov [clinicaltrials.gov]
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